

Introduction: The Structural Verification of a Key Pharmaceutical Building Block

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Compound of Interest

Compound Name: 2-Amino-5-methylnicotinonitrile

CAS No.: 38076-78-7

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2-Amino-5-methylnicotinonitrile is a substituted aminopyridine that serves as a crucial intermediate and building block in the synthesis of various biologically active compounds, particularly in the realm of drug discovery and development. Its structural framework is incorporated into molecules targeting a range of therapeutic areas. The nitrile group ($C\equiv N$) is a versatile functional handle for further chemical transformations, and its presence in pharmaceuticals is increasingly common.^[1] Given its importance, the unambiguous confirmation of its molecular structure and the assessment of its purity are paramount.

This application note provides a detailed guide to the analysis of **2-Amino-5-methylnicotinonitrile** using two foundational spectroscopic techniques: Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. As a senior application scientist, this guide moves beyond simple procedural lists to explain the causality behind experimental choices, ensuring that the protocols are robust and the data interpretation is scientifically sound. We will explore the theoretical underpinnings of each technique as they apply to this specific molecule, provide detailed experimental protocols, and present the expected spectral data.

Molecular Structure and Atom Numbering

For clarity in spectral assignments, the following numbering scheme will be used for **2-Amino-5-methylnicotinonitrile**.

Caption: Structure of **2-Amino-5-methylnicotinonitrile** with numbering for NMR assignments.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is an unparalleled technique for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map out the precise connectivity and chemical environment of atoms within the structure.

Theoretical Framework

In NMR, the chemical shift (δ), reported in parts per million (ppm), indicates the electronic environment of a nucleus. Electron-withdrawing groups (like the nitrile and the pyridine nitrogen) deshield nearby nuclei, causing them to resonate at a higher chemical shift (downfield). Conversely, electron-donating groups (like the amino group) shield nuclei, shifting their signals to lower ppm values (upfield). Spin-spin coupling between non-equivalent neighboring protons results in the splitting of signals into multiplets, providing direct evidence of atomic connectivity. The number of peaks in a multiplet is given by the $n+1$ rule, where n is the number of equivalent neighboring protons.

^1H NMR Spectral Data Interpretation

The ^1H NMR spectrum of **2-Amino-5-methylnicotinonitrile** is expected to show four distinct signals corresponding to the aromatic protons, the methyl group protons, and the amine protons.

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale for Assignment
H4	~7.5 - 7.8	Doublet (d)	1H	This proton is ortho to the electron-withdrawing nitrile group and is expected to be the most downfield of the aromatic protons. It will be split by H6.
H6	~8.0 - 8.3	Doublet (d)	1H	This proton is adjacent to the electronegative ring nitrogen, leading to significant deshielding. It will be split by H4. [2] [3]
-NH ₂	~4.5 - 5.5	Broad Singlet (br s)	2H	The chemical shift of amine protons is highly variable and depends on solvent, concentration, and temperature. [4] The signal is often broad due to quadrupole broadening and

chemical
exchange.

-CH₃ (H7)

~2.2 - 2.4

Singlet (s)

3H

The methyl group is attached to the aromatic ring and will appear as a sharp singlet as it has no adjacent protons to couple with.

¹³C NMR Spectral Data Interpretation

The proton-decoupled ¹³C NMR spectrum will show seven distinct signals, one for each unique carbon atom in the molecule.

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Rationale for Assignment
C6	~158 - 162	This carbon is attached to the amino group (electron-donating) and adjacent to the ring nitrogen (electron-withdrawing), resulting in a downfield shift. [5] [6] [7] [8]
C2	~150 - 155	The carbon alpha to the ring nitrogen typically appears significantly downfield. [5] [6] [7] [8]
C4	~140 - 145	This aromatic carbon is deshielded by the adjacent nitrile group and the ring nitrogen.
C5	~120 - 125	The carbon bearing the methyl group.
C $\equiv$ N (Nitrile)	~117 - 120	The nitrile carbon has a characteristic chemical shift in this region.
C3	~90 - 95	This carbon is highly shielded by the strong electron-donating effect of the ortho amino group, shifting it significantly upfield.
-CH ₃ (C7)	~17 - 20	The aliphatic methyl carbon will appear in the typical upfield region.

Protocol: High-Resolution NMR Sample Preparation and Analysis

The quality of an NMR spectrum is directly dependent on the quality of the sample preparation. This protocol is designed to produce a homogeneous solution free of particulates and paramagnetic impurities, which can degrade spectral resolution.[\[9\]](#)

Materials:

- **2-Amino-5-methylnicotinonitrile** (5-10 mg for ^1H NMR, 20-50 mg for ^{13}C NMR)
- Deuterated solvent (e.g., DMSO- d_6 or CDCl_3)
- High-quality 5 mm NMR tube and cap
- Pasteur pipette and glass wool or a syringe filter
- Small vial for dissolution

Procedure:

- **Solvent Selection:** Choose a deuterated solvent in which the analyte is fully soluble. DMSO- d_6 is an excellent choice as it is a powerful solvent and will allow for the clear observation of the exchangeable $-\text{NH}_2$ protons. CDCl_3 is also suitable, though the amine protons may be broader or exchange more readily.[\[10\]](#)
- **Dissolution:** Accurately weigh the sample into a small, clean, dry vial. Add approximately 0.6-0.7 mL of the chosen deuterated solvent.[\[9\]](#)[\[11\]](#) Vortex or gently warm the vial if necessary to ensure complete dissolution. A clear, homogeneous solution is critical.
- **Filtration:** To remove any suspended solid particles that can ruin magnetic field homogeneity and degrade spectral quality, filter the sample solution directly into the NMR tube.[\[12\]](#) This is most easily done by pushing the solution through a pipette containing a small, tight plug of glass wool.
- **Transfer:** Carefully transfer the filtered solution into the NMR tube. Ensure the sample height is adequate (typically 4-5 cm) to be within the detection region of the spectrometer's coils.[\[10\]](#)
- **Capping and Labeling:** Cap the NMR tube securely and label it clearly.

- **Data Acquisition:** Insert the sample into the NMR spectrometer. The instrument will lock onto the deuterium signal of the solvent, and the magnetic field will be "shimmed" to optimize homogeneity. Acquire the ^1H spectrum, followed by the longer ^{13}C acquisition.

Part 2: Fourier-Transform Infrared (FTIR) Spectroscopy Analysis

IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation by a sample at specific wavelengths, which correspond to the vibrational frequencies of the chemical bonds.

Theoretical Framework

Specific bonds and functional groups vibrate at characteristic frequencies. For **2-Amino-5-methylnicotinonitrile**, we are particularly interested in the stretching vibrations of the N-H bonds in the primary amine, the $\text{C}\equiv\text{N}$ triple bond of the nitrile, the C-H bonds of the methyl and aromatic groups, and the C=C bonds within the pyridine ring.

FTIR Spectral Data Interpretation

The IR spectrum will provide a distinct "fingerprint" for the molecule, confirming the presence of its key functional groups.

Predicted Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Expected Intensity	Rationale
3450 - 3300	Primary Amine (-NH ₂)	Asymmetric & Symmetric N-H Stretch	Medium	Primary amines characteristically show two distinct bands in this region. [4] [13] [14]
~3050	Aromatic C-H	C-H Stretch	Medium to Weak	Typical for C-H bonds on an aromatic ring.
~2950	Methyl C-H	C-H Stretch	Medium to Weak	Characteristic of C(sp ³)-H bonds.
2240 - 2220	Nitrile (-C≡N)	C≡N Stretch	Strong, Sharp	The nitrile group gives a very intense and diagnostically useful absorption in this region. Conjugation with the aromatic ring shifts it to a slightly lower frequency. [15] [16]
1650 - 1580	Primary Amine (-NH ₂)	N-H Bend (Scissoring)	Medium to Strong	This bending vibration is characteristic of primary amines. [13]
1600 - 1475	Aromatic Ring	C=C Stretch	Medium	Multiple bands are expected in this region corresponding to

the pyridine ring
skeletal
vibrations.

Protocol: Analysis by Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is the preferred method for routine analysis of solid and liquid samples due to its simplicity and speed, requiring minimal to no sample preparation.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Materials:

- FTIR Spectrometer with an ATR accessory (e.g., a diamond crystal)
- **2-Amino-5-methylnicotinonitrile** (a few milligrams)
- Spatula
- Solvent for cleaning (e.g., isopropanol or acetone) and lab wipes

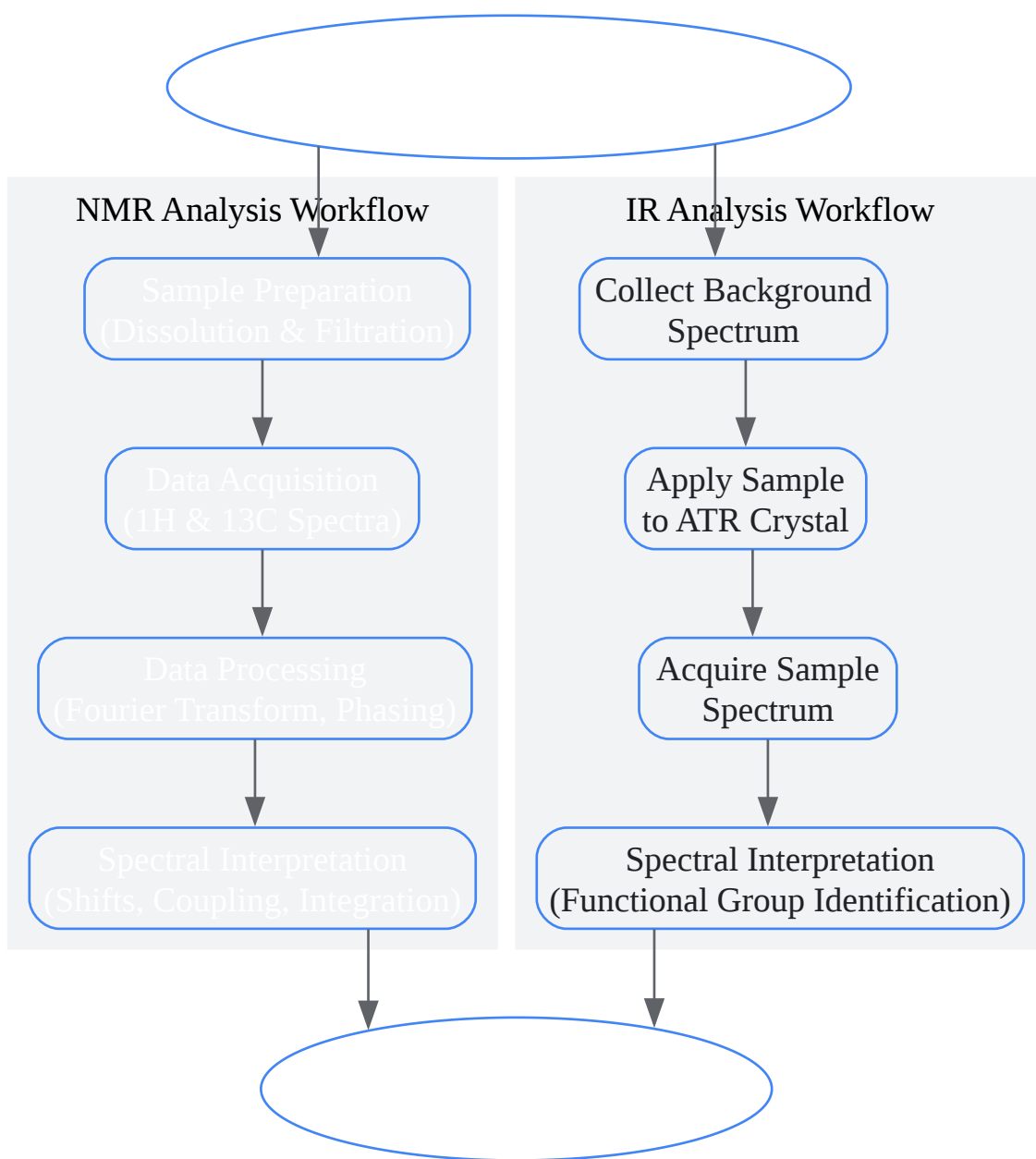
Procedure:

- **Background Spectrum:** Before analyzing the sample, a background spectrum must be collected. This measures the ambient environment (air, CO₂, water vapor) and the ATR crystal itself. Ensure the crystal surface is clean and dry. The software will automatically subtract this background from the sample spectrum.[\[20\]](#)
- **Sample Application:** Place a small amount of the solid **2-Amino-5-methylnicotinonitrile** powder onto the center of the ATR crystal. A sufficient amount is needed to completely cover the crystal surface.
- **Apply Pressure:** Use the instrument's pressure arm to apply firm, even pressure to the sample. This ensures good contact between the sample and the ATR crystal, which is essential for obtaining a high-quality spectrum.[\[21\]](#)
- **Acquire Spectrum:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

- **Cleaning:** After the measurement, release the pressure arm, remove the bulk of the sample, and clean the crystal surface thoroughly with a soft lab wipe moistened with isopropanol or acetone. Verify the crystal is clean by collecting a new background spectrum and ensuring no sample peaks remain.

Workflow and Data Integration

The combination of NMR and IR spectroscopy provides a comprehensive and self-validating system for structural confirmation.



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Caption: Integrated workflow for the spectroscopic analysis of **2-Amino-5-methylnicotinonitrile**.

Conclusion

The application of NMR and IR spectroscopy provides a robust and definitive method for the structural characterization of **2-Amino-5-methylnicotinonitrile**. IR spectroscopy rapidly confirms the presence of the key amine, nitrile, and aromatic functional groups. Subsequently, ^1H and ^{13}C NMR spectroscopy provides the detailed atomic-level map of the molecule's carbon-hydrogen framework, allowing for unambiguous assignment of the entire structure. The protocols and data interpretation guidelines presented here form a comprehensive framework for researchers, scientists, and drug development professionals to ensure the identity and quality of this vital chemical intermediate.

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